

What is the chemical structure of L-Lysine acetate?

Author: BenchChem Technical Support Team. Date: December 2025



L-Lysine Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Lysine acetate, the salt formed from the essential amino acid L-Lysine and acetic acid, is a compound of significant interest in the pharmaceutical and biotechnology sectors. Its enhanced solubility and stability compared to free L-Lysine make it a preferred formulation component. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and synthesis of **L-Lysine acetate**, tailored for professionals in research and drug development.

Chemical Structure and Identification

L-Lysine acetate is an organic salt resulting from the acid-base reaction between the basic amino groups of L-Lysine and the acidic carboxyl group of acetic acid. L-Lysine, a diprotic basic amino acid, possesses two amino groups (α and ϵ) and one carboxyl group. In the presence of acetic acid, the more basic ϵ -amino group is protonated, forming an ammonium ion, which then forms an ionic bond with the acetate anion.

The chemical structure can be represented as follows:



Molecular Formula: C₈H₁₈N₂O₄[1]

Chemical Identifiers:

Identifier	Value	
CAS Number	57282-49-2[1]	
Molecular Weight	206.24 g/mol [1]	
SMILES	CC(=O)O.NCCCCINVALID-LINKC(=O)O[1]	
InChI	InChI=1S/C6H14N2O2.C2H4O2/c7-4-2-1-3-5(8)6(9)10;1-2(3)4/h5H,1-4,7-8H2,(H,9,10);1H3,(H,3,4)/t5-;/m0./s1[1]	

Physicochemical Properties

The physicochemical properties of **L-Lysine acetate** are crucial for its application in various formulations. A summary of these properties is presented in the table below.

Property	Value	Reference
Appearance	White crystalline powder	
Solubility	Freely soluble in water	Evonik
pKa of L-Lysine (α-amino)	8.95	
pKa of L-Lysine (ε-amino)	10.53	_
pKa of L-Lysine (carboxyl)	2.18	_
pKa of Acetic Acid	4.76	_

Synthesis of L-Lysine Acetate

The synthesis of **L-Lysine acetate** is typically achieved through the direct reaction of L-Lysine with acetic acid in a suitable solvent, followed by crystallization.



Reaction Pathway

The formation of **L-Lysine acetate** is a straightforward acid-base neutralization reaction. The acetic acid protonates one of the amino groups of L-Lysine, leading to the formation of the acetate salt.

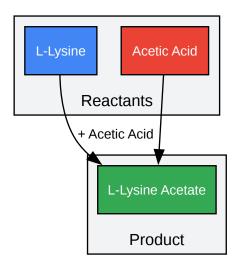


Figure 1: Formation of L-Lysine Acetate

Click to download full resolution via product page

Figure 1: Formation of L-Lysine Acetate

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **L-Lysine acetate**, based on methodologies described in the literature.

Materials:

- L-Lysine
- Glacial Acetic Acid
- Distilled Water
- Ethanol (for crystallization, optional)



Activated Carbon (for decolorization)

Procedure:

- Dissolution: Dissolve a known quantity of L-Lysine in distilled water. The concentration can be adjusted based on the desired scale of the reaction.
- Reaction: Slowly add a stoichiometric equivalent of glacial acetic acid to the L-Lysine solution while stirring. The reaction is exothermic, and the temperature may need to be controlled.
- Decolorization: Add a small amount of activated carbon to the solution and stir for a period to remove any colored impurities.
- Filtration: Filter the solution to remove the activated carbon and any other solid impurities.
- Crystallization: Concentrate the filtrate by evaporating the solvent under reduced pressure.
 The L-Lysine acetate will crystallize out of the solution. The crystallization process can be aided by cooling the solution or by the addition of a less polar solvent like ethanol.
- Isolation and Drying: Collect the crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum to obtain the final product.

Experimental Workflow

The logical flow of the synthesis process can be visualized as follows:



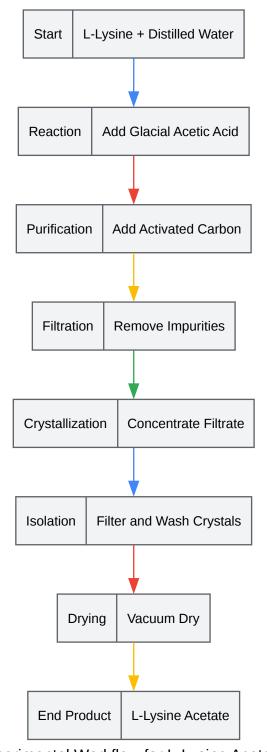


Figure 2: Experimental Workflow for L-Lysine Acetate Synthesis

Click to download full resolution via product page

Figure 2: Experimental Workflow for L-Lysine Acetate Synthesis



Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, and synthesis of **L-Lysine acetate**. The information presented, including the structured data tables and process diagrams, is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. The well-defined characteristics and synthesis protocol of **L-Lysine acetate** underscore its utility and importance in various scientific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. L-Lysine, acetate (1:1) | C8H18N2O4 | CID 104152 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of L-Lysine acetate?].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1294604#what-is-the-chemical-structure-of-l-lysine-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com